

# Application Notes and Protocols for 18BIOder in Flow Cytometry Analysis

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## Compound of Interest

Compound Name: 18BIOder

Cat. No.: B1663949

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## Introduction

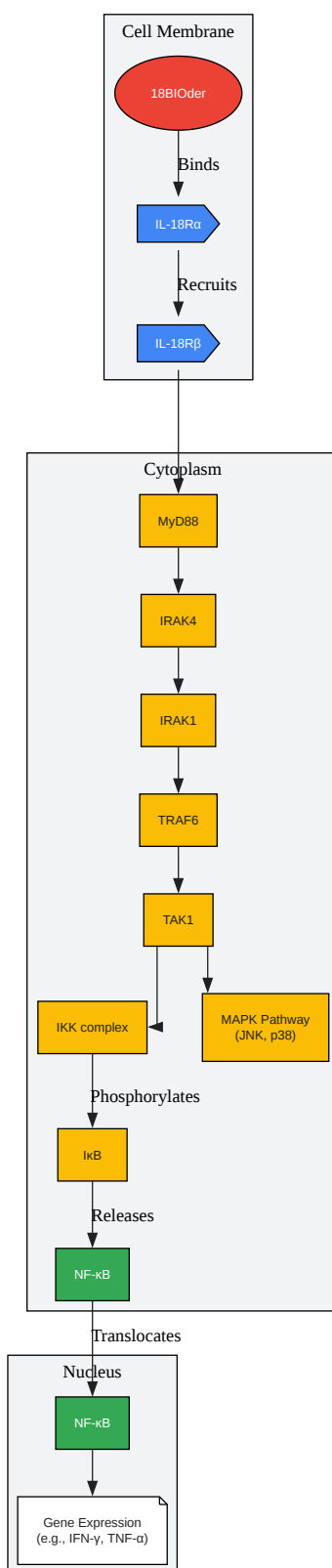
**18BIOder** is a biotinylated derivative of a bioactive molecule designed for the detection and characterization of cells expressing its specific receptor, the Interleukin-18 receptor (IL-18R), via flow cytometry. This document provides detailed application notes and protocols to guide researchers in utilizing **18BIOder** for identifying and quantifying IL-18R-expressing cell populations, a critical aspect of immunology and inflammation research. Interleukin-18 is a pro-inflammatory cytokine that plays a crucial role in both innate and adaptive immune responses by inducing interferon-gamma (IFN- $\gamma$ ) production from T cells and natural killer (NK) cells.[1][2][3][4] The ability to precisely identify cells responsive to IL-18 is essential for understanding its role in various physiological and pathological processes.

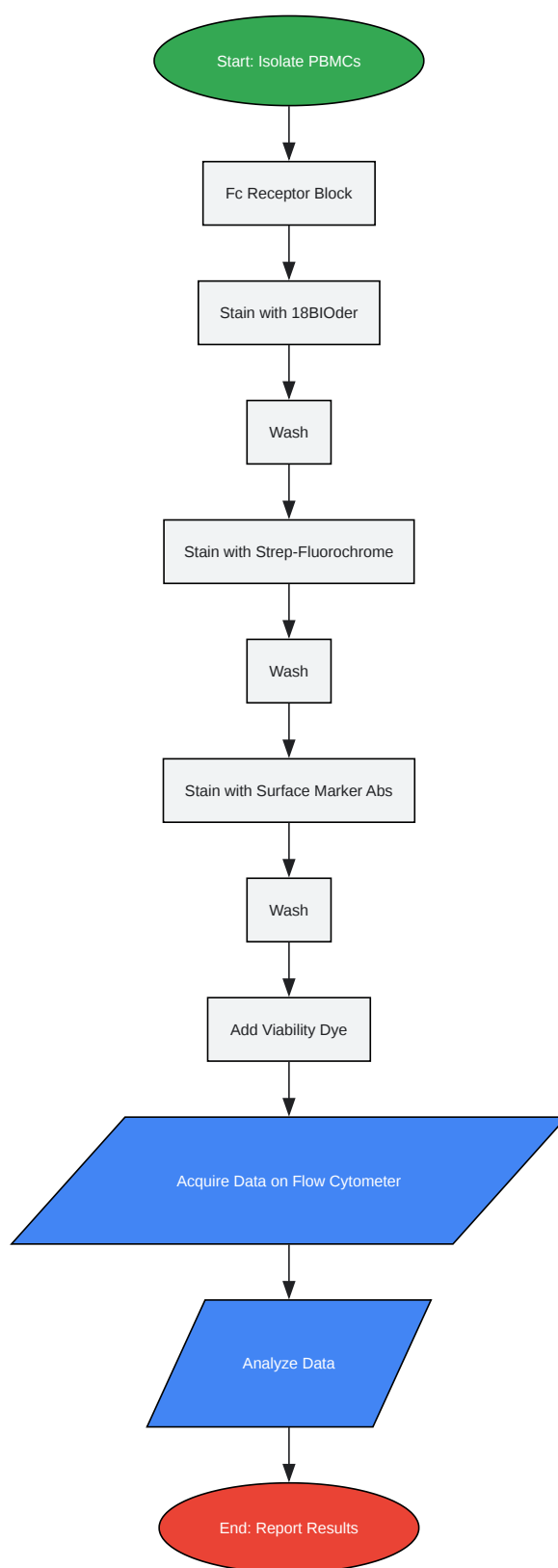
## Mechanism of Action

**18BIOder** retains the native conformation of the parent molecule, allowing it to bind with high affinity to the alpha chain of the IL-18 receptor (IL-18R $\alpha$ ). This binding event can subsequently recruit the beta chain (IL-18R $\beta$ ), initiating the downstream signaling cascade. For flow cytometric detection, the biotin moiety of **18BIOder** is targeted by a fluorochrome-conjugated streptavidin molecule. This indirect staining method provides signal amplification and flexibility in the choice of fluorochrome, enabling seamless integration into multi-color flow cytometry panels.

## IL-18 Signaling Pathway

The binding of IL-18 to its receptor complex triggers a signaling cascade that is central to its pro-inflammatory functions. This pathway involves the recruitment of adaptor proteins and the activation of downstream kinases, ultimately leading to the activation of transcription factors such as NF- $\kappa$ B and AP-1.[\[2\]](#)[\[3\]](#)





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